

Technical Application Note: Strategic Quantification and Separation of Deoxy Fesoterodine

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Compound of Interest

Compound Name: Deoxy Fesoterodine

CAS No.: 895137-81-2

Cat. No.: B601958

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Executive Summary & Chemical Context[1][2][3][4][5][6][7]

In the development of Fesoterodine Fumarate (a prodrug for 5-hydroxymethyl tolterodine, 5-HMT), impurity profiling is a critical quality attribute. While the hydrolysis product (5-HMT) is the active metabolite, **Deoxy Fesoterodine** (also known as Dehydroxy Fesoterodine) represents a specific challenge.

Chemically, **Deoxy Fesoterodine** lacks the hydroxyl group on the phenolic methyl moiety found in the API. This structural change—replacing a polar hydroxymethyl group with a non-polar methyl group—significantly alters its chromatographic behavior, making it a late-eluting, lipophilic impurity.

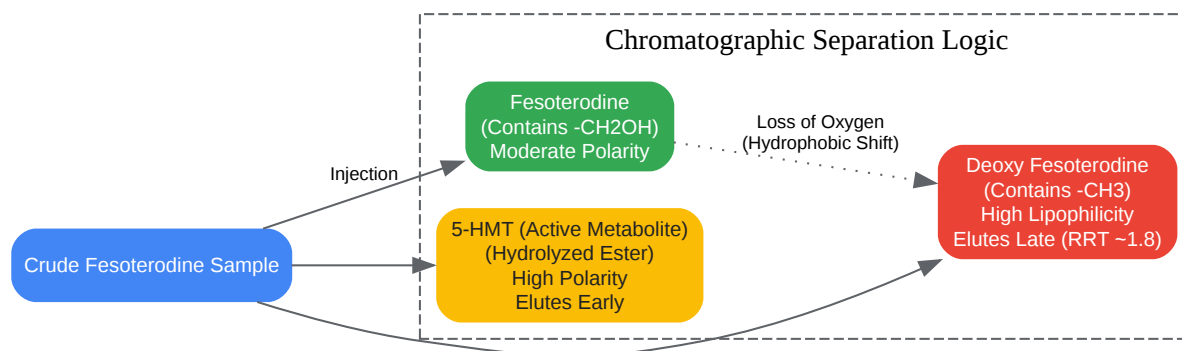
Target Analyte Profile:

- Name: **Deoxy Fesoterodine** (Dehydroxy Fesoterodine)

- Chemical Name: 2-[(1R)-3-[bis(1-methylethyl)amino]-1-phenylpropyl]-4-methylphenyl isobutyrate[1]
- CAS: 895137-81-2[2]
- Molecular Weight: 395.58 g/mol (Free Base)
- Criticality: Process-related impurity (originating from non-hydroxylated starting materials) and potential degradation product.

Structural Logic & Separation Strategy

The separation logic relies on the "Hydrophobic Subtraction Model." Fesoterodine contains a polar ester and a hydroxyl group.[3] **Deoxy Fesoterodine** retains the ester but loses the hydroxyl, increasing its LogP (lipophilicity). Therefore, in Reverse Phase Chromatography (RP-HPLC), **Deoxy Fesoterodine** will elute after the API, typically with a Relative Retention Time (RRT) of ~1.8.



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Figure 1: Chromatographic elution logic based on structural polarity shifts. **Deoxy Fesoterodine** elutes significantly later than the API due to the absence of the polar hydroxyl group.

Protocol A: High-Resolution HPLC-UV (Routine QC)

Purpose: Routine batch release and stability testing. Scope: Detection limit ~0.05%;
Quantitation of **Deoxy Fesoterodine** in the presence of Fesoterodine and 5-HMT.

Chromatographic Conditions

- Column: Inertsil ODS-3V (150 x 4.6 mm, 5 μ m) or equivalent C18 column with base deactivation.
 - Why: The "V" (Validated) or base-deactivated silica is crucial. Fesoterodine contains a tertiary amine which interacts with free silanols on standard silica, causing severe peak tailing.
- Column Temperature: 35°C (Controlled to $\pm 0.5^\circ\text{C}$ to stabilize retention times).
- Flow Rate: 1.2 mL/min.[4]
- Detection: UV at 220 nm.[5]
 - Note: While 280 nm is specific to the aromatic ring, 220 nm provides higher sensitivity for the carbonyl features of the ester, essential for trace impurity detection.
- Injection Volume: 20 μL .

Mobile Phase Preparation

- Buffer (Mobile Phase A):
 - Dissolve 3.0 mL of Orthophosphoric acid (85%) and 1.0 g of 1-Octane sulfonic acid sodium salt (ion-pairing agent) in 1000 mL of Milli-Q water.
 - Adjust pH to 3.0 ± 0.05 with dilute Potassium Hydroxide (KOH).
 - Expert Insight: The ion-pairing agent (Octane sulfonic acid) improves the peak shape of the amine-rich Fesoterodine and Deoxy impurity. The acidic pH ensures the amine is protonated, preventing interaction with silanols.
- Organic Modifier (Mobile Phase B): Acetonitrile (100%).

Gradient Program

Deoxy Fesoterodine is strongly retained. An isocratic method would result in excessively long run times or broad peaks.

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Event
0.0	65	35	Start
5.0	65	35	Isocratic Hold (5-HMT elution)
25.0	30	70	Ramp to elute Deoxy Fesoterodine
35.0	30	70	Wash
36.0	65	35	Re-equilibration
45.0	65	35	End

System Suitability Criteria (Self-Validating)

Before running samples, the system must pass these checks:

- Resolution (): > 2.0 between Fesoterodine and the nearest eluting impurity.
- Tailing Factor (): < 1.5 for the Fesoterodine peak (indicates successful silanol suppression).
- RRT Verification: **Deoxy Fesoterodine** must elute at RRT ~1.7–1.9 relative to the main peak.

Protocol B: LC-MS/MS (Trace Analysis & ID)

Purpose: Genotoxic impurity screening or ultra-low level detection (< 0.01%). Constraint: Phosphate buffers and ion-pairing agents (used in Protocol A) are incompatible with MS. We must switch to volatile buffers.

MS-Compatible Chromatographic Conditions

- Column: Luna C8(2) or Acquity BEH C18 (50 x 2.1 mm, 1.7 μ m for UPLC).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Methanol / Acetonitrile (50:50).
- Mode: Gradient elution (similar profile to Protocol A but scaled for column volume).

Mass Spectrometry Parameters

- Ionization: ESI Positive (Electrospray Ionization).^{[6][7]}
 - Reasoning: The tertiary amine in the diisopropyl group protonates readily.
- Source Temp: 400°C.
- Capillary Voltage: 3.5 kV.

MRM Transitions (Quantification)

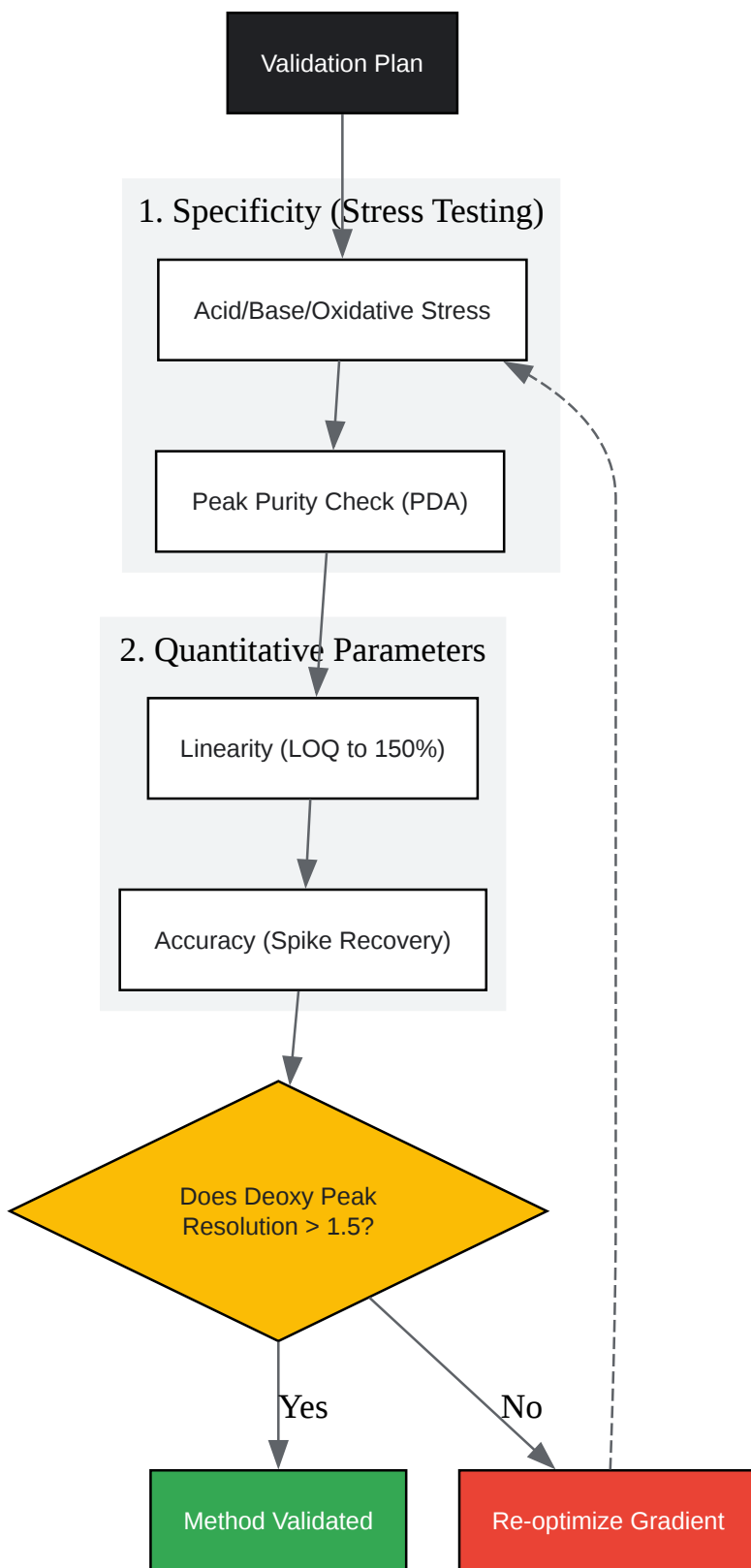
To specifically detect **Deoxy Fesoterodine** without interference from the API matrix:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell Time (ms)
Deoxy Fesoterodine	396.7	223.1	25	100
Fesoterodine (API)	412.2	223.1	22	50

Note: The mass difference of exactly 16 Da (412 - 396) confirms the "Deoxy" (loss of oxygen) nature of the impurity.

Method Validation Workflow

To ensure the trustworthiness of the data, the following validation workflow is required (compliant with ICH Q2(R1)).



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Figure 2: Validation decision tree ensuring specificity and resolution before quantitative acceptance.

Specificity Challenge

Inject a sample spiked with Tolterodine Tartrate. Tolterodine is structurally very similar to **Deoxy Fesoterodine** (both lack the hydroxymethyl ester functionality in different ways). Ensure the method resolves **Deoxy Fesoterodine** from Tolterodine.

Sensitivity (LOQ)

- Target LOQ: 0.03 µg/mL (approx 0.03% of nominal concentration).
- Signal-to-Noise: > 10:1 required at LOQ.

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- To cite this document: BenchChem. [Technical Application Note: Strategic Quantification and Separation of Deoxy Fesoterodine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b601958/docs#technical-application-note-strategic-quantification-and-separation-of-deoxy-fesoterodine>]

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